

solubility of 16-Epi-latrunculin B in different solvents

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Compound of Interest

Compound Name: 16-Epi-latrunculin B

Cat. No.: B162478

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Technical Support Center: 16-Epi-latrunculin B

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and handling of **16-Epi-latrunculin B**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **16-Epi-latrunculin B**?

A1: While specific solubility data for **16-Epi-latrunculin B** is not readily available, data for its epimer, Latrunculin B, suggests good solubility in organic solvents. Dimethyl sulfoxide (DMSO) and ethanol are effective solvents for Latrunculin B, and are therefore recommended for **16-Epi-latrunculin B**.^[1]

Q2: What is the approximate solubility of **16-Epi-latrunculin B** in common solvents?

A2: Based on data for Latrunculin B, the solubility is approximately 25 mg/mL in both DMSO and ethanol.^{[1][2]} For a more specific concentration in DMSO, one source indicates a solubility of 25 mg/mL, which corresponds to 63.21 mM.^[2]

Q3: How should I prepare a stock solution of **16-Epi-latrunculin B**?

A3: **16-Epi-latrunculin B** is often supplied as a film.^[1] To prepare a stock solution, dissolve the compound in a solvent of choice, such as DMSO or ethanol.^[1] It is recommended to purge the

solvent with an inert gas before use.[1] For long-term storage, it is advisable to store stock solutions at -20°C or -80°C.[1][2]

Q4: Are there any specific handling precautions for **16-Epi-latrunculin B**?

A4: Yes, this material should be handled as hazardous until more information is available. Avoid ingestion, inhalation, and contact with eyes and skin. Ensure thorough washing after handling.
[1]

Troubleshooting Guide

Issue: Difficulty in dissolving **16-Epi-latrunculin B**.

- Solution 1: Use Appropriate Solvents. Ensure you are using a recommended solvent such as DMSO or ethanol.[1]
- Solution 2: Aid Dissolution. Gentle warming and ultrasonication can be used to facilitate the dissolution of the compound in DMSO.[2]
- Solution 3: Use High-Quality Solvents. DMSO is hygroscopic and absorbed water can affect solubility. It is recommended to use newly opened or anhydrous DMSO for preparing solutions.[2]

Issue: Inconsistent experimental results.

- Solution 1: Check Solvent Concentration. In cell-based assays, ensure the final concentration of the solvent (e.g., DMSO) is low and consistent across all experiments, as it can have its own biological effects.[3][4] A final concentration of 0.1% DMSO is often used.[3]
- Solution 2: Consider Serum Inactivation. Be aware that Latrunculin B can be gradually inactivated by serum.[1] This could also be a factor for **16-Epi-latrunculin B** and may require specific experimental designs, such as serum-free conditions or more frequent compound addition for long-term studies.

Data Presentation

Solubility of Latrunculin B (Epimer of **16-Epi-latrunculin B**)

Solvent	Approximate Solubility	Molar Concentration (at 25 mg/mL)
DMSO	~25 mg/mL[1][2]	~63.21 mM[2]
Ethanol	~25 mg/mL[1]	Not Specified

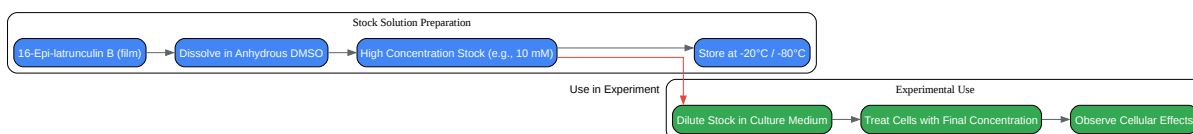
Note: This data is for Latrunculin B and should be used as a guideline for **16-Epi-latrunculin B**.

Experimental Protocols & Signaling Pathways

Mechanism of Action

Latrunculins, including **16-Epi-latrunculin B**, are potent inhibitors of actin polymerization.[5][6] They function by binding to monomeric globular actin (G-actin) in a 1:1 stoichiometry.[1][7] This binding prevents the G-actin monomers from incorporating into filamentous actin (F-actin), leading to the disruption and depolymerization of the actin cytoskeleton.[5][7] The disruption of the actin cytoskeleton affects numerous cellular processes that are dependent on dynamic actin filaments, such as cell migration, division, and maintenance of cell shape.[5] At high concentrations, latrunculins can induce programmed cell death (apoptosis) through the activation of the caspase-3/7 pathway.[7]

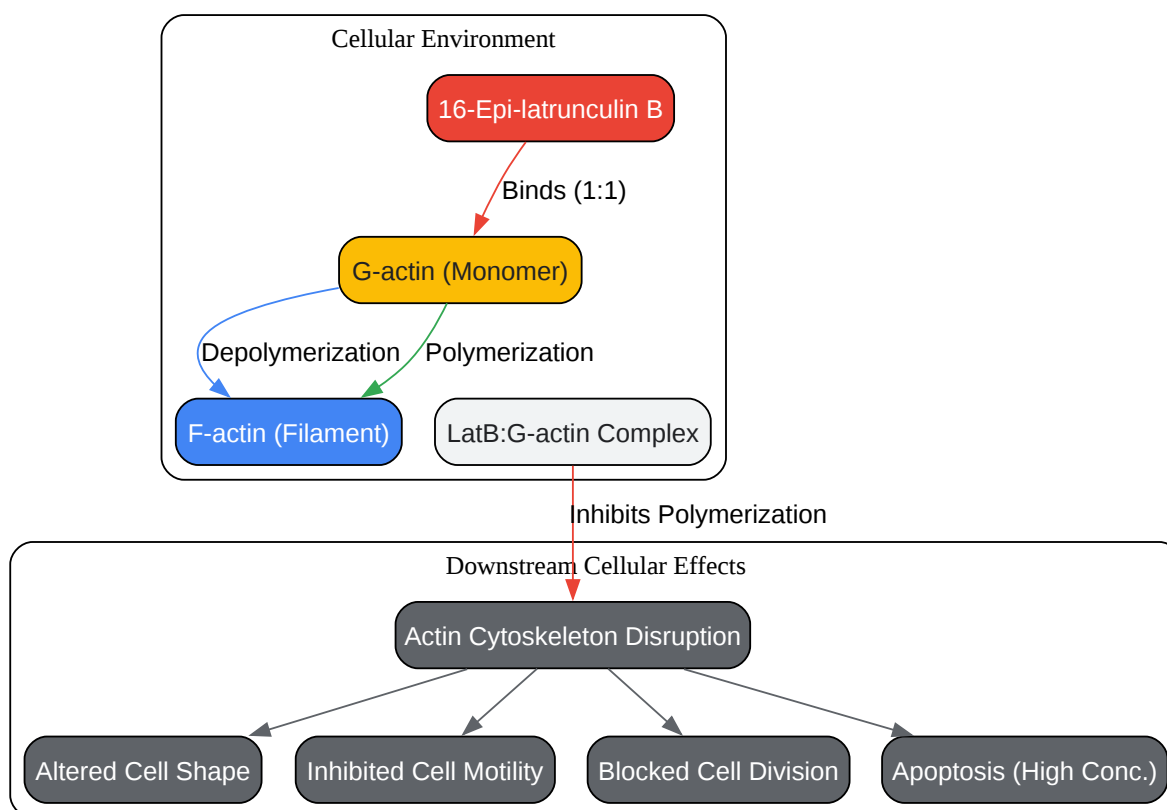
Experimental Workflow: Preparing **16-Epi-latrunculin B** for Cell Culture Experiments



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Caption: Workflow for preparing and using **16-Epi-latrunculin B** in cell culture.

Signaling Pathway: Mechanism of Latrunculin-Induced Cytoskeletal Disruption



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Caption: Latrunculin B inhibits actin polymerization leading to cytoskeletal disruption.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. researchgate.net [researchgate.net]
- 4. scispace.com [scispace.com]
- 5. Latrunculin A & B - Potent Actin Polymerization Inhibitors - Nordic Biosite [nordicbiosite.com]
- 6. Toward computing relative configurations: 16-epi-latrunculin B, a new stereoisomer of the actin polymerization inhibitor latrunculin B - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Latrunculin - Wikipedia [en.wikipedia.org]
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